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Application of Carbazole Derivatives in Perovskite Solar Cells: A General Overview

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Compound of Interest

Compound Name: 3-Carbazol-9-ylpropane-1,2-diol

Cat. No.: B3350123 Get Quote

Note: Extensive literature searches for the specific application of **3-Carbazol-9-ylpropane-1,2-diol** in perovskite solar cells did not yield any direct results. This suggests that its use in this context is not well-documented in publicly available scientific literature. However, the broader class of carbazole-based materials has been extensively investigated as hole-transporting materials (HTMs) in perovskite solar cells, demonstrating significant promise for enhancing device efficiency and stability. This document provides a detailed overview, application notes, and general protocols for the use of carbazole derivatives as HTMs in perovskite solar cells, drawing upon available research in the field.

Introduction to Carbazole-Based Hole-Transporting Materials

Carbazole is an aromatic heterocyclic organic compound that has garnered significant attention as a building block for hole-transporting materials in optoelectronic devices, including perovskite solar cells (PSCs).[1][2] Its electron-rich nature, good hole mobility, high thermal stability, and the ease with which it can be chemically modified make it an ideal core for designing efficient HTMs.[1] These materials play a crucial role in PSCs by selectively extracting and transporting holes from the perovskite absorber layer to the electrode, while simultaneously blocking electrons, thereby minimizing charge recombination and improving the overall power conversion efficiency (PCE) of the device.[2] Researchers have synthesized a variety of carbazole derivatives to optimize their energy levels, charge transport properties, and processability for high-performance PSCs.[3][4][5]



Performance of Carbazole-Based HTMs in Perovskite Solar Cells

The performance of perovskite solar cells is typically evaluated based on several key parameters: Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF). The table below summarizes the performance of various carbazole-based HTMs reported in the literature, showcasing their potential as alternatives to the commonly used but expensive Spiro-OMeTAD.

HTM Designation	PCE (%)	Voc (V)	Jsc (mA/cm²)	FF (%)	Reference
KZRD	20.40	-	-	-	[3]
X51	9.8	-	-	-	[4]
1,3,6,8- tetra(N,N-p- dimethoxyph enylamino)-9- ethylcarbazol e	17.8	-	-	-	[5]
PCz1	18.04	-	-	-	[6]

Experimental Protocols

The following sections provide a generalized experimental protocol for the fabrication of a perovskite solar cell using a carbazole-based HTM. These steps are a composite of methodologies commonly reported in the literature and should be adapted and optimized for specific materials and laboratory conditions.

Synthesis of a Generic Carbazole-Based HTM

The synthesis of carbazole-based HTMs typically involves multi-step organic reactions. A general example could be the functionalization of the carbazole core at the 3, 6, and 9 positions to introduce charge-donating groups and improve solubility. For instance, a synthetic



route might involve Buchwald-Hartwig amination to couple aromatic amines to a dibrominated carbazole core.

Perovskite Solar Cell Fabrication Protocol

- 1. Substrate Preparation:
- Fluorine-doped tin oxide (FTO) or Indium tin oxide (ITO) coated glass substrates are sequentially cleaned by ultrasonication in a series of solvents: deionized water with detergent, deionized water, acetone, and isopropanol (typically 15-20 minutes for each step).
- The cleaned substrates are then dried with a stream of nitrogen or dry air and treated with UV-Ozone for 15-20 minutes to remove any remaining organic residues and improve the wettability of the surface.
- 2. Deposition of the Electron Transport Layer (ETL):
- A compact layer of TiO₂ or SnO₂ is deposited onto the conductive side of the substrate. This can be achieved by various methods such as spin-coating a precursor solution followed by annealing at high temperatures (e.g., 450-500 °C).
- 3. Deposition of the Perovskite Absorber Layer:
- The perovskite precursor solution (e.g., a mixture of FAI, PbI₂, MABr, and PbBr₂ in a solvent like DMF:DMSO) is spin-coated onto the ETL in a nitrogen-filled glovebox.
- An anti-solvent (e.g., chlorobenzene or ethyl acetate) is often dripped onto the spinning substrate during the last few seconds of the spin-coating process to induce rapid crystallization and form a uniform and dense perovskite film.
- The film is then annealed at a specific temperature (e.g., 100-150 °C) for a set duration to complete the perovskite crystallization.
- 4. Deposition of the Carbazole-Based Hole-Transport Layer (HTL):
- A solution of the carbazole-based HTM is prepared in a suitable solvent such as chlorobenzene or toluene.



- Additives like lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) and 4-tert-butylpyridine (tBP) are often included in the HTM solution to improve its conductivity and the device performance.
- The HTM solution is then spin-coated on top of the perovskite layer.
- The substrate is typically not subjected to high-temperature annealing after HTM deposition to avoid damaging the underlying perovskite layer.
- 5. Deposition of the Back Electrode:
- Finally, a metal back electrode (e.g., gold or silver) is deposited on top of the HTL through thermal evaporation under high vacuum. The thickness of the electrode is typically around 80-100 nm.

Visualizations

Experimental Workflow for Perovskite Solar Cell Fabrication

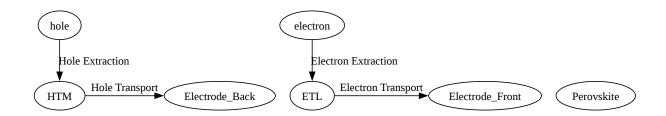


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Caption: Workflow for fabricating a perovskite solar cell with a carbazole-based HTM.

Signaling Pathway: Charge Carrier Dynamics in a Perovskite Solar Celldot





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